

# Personal protective equipment for handling Isopropyl Benzoate

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## Compound of Interest

Compound Name: Isopropyl Benzoate

Cat. No.: B1672278

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## Essential Safety and Handling Guide for Isopropyl Benzoate

This guide provides immediate safety and logistical information for the handling of **Isopropyl Benzoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

**Isopropyl Benzoate** is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] Some sources also classify it as harmful if swallowed (H302) and toxic to aquatic life with long-lasting effects (H411).[2] Therefore, adherence to proper safety protocols is crucial.

### Engineering Controls:

- Work in a well-ventilated area.[1][3][4] The use of a fume hood is recommended.
- Ensure a safety shower and eyewash station are readily accessible.

**Personal Protective Equipment (PPE):** The following PPE is mandatory when handling **Isopropyl Benzoate**:

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be necessary for splash hazards.	To prevent contact with eyes, which can cause serious irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Wear a laboratory coat, long-sleeved clothing, and closed-toe footwear. For larger quantities or splash potential, an impervious apron is recommended.	To prevent skin contact, which can cause irritation.
Respiratory Protection	Not typically required in a well-ventilated area. If exposure limits are exceeded, or if irritation is experienced, use a NIOSH or CEN-certified full-face respirator with an appropriate cartridge.	To prevent respiratory irritation from vapors or mists.

## Standard Operating Procedures for Handling

### Routine Handling:

- Preparation:
  - Ensure the work area (preferably a fume hood) is clean and uncluttered.
  - Confirm the availability and functionality of an eyewash station and safety shower.
  - Don the required PPE as outlined in the table above.
- Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing fumes, vapors, or mists.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.
- Keep the container tightly closed when not in use.
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling.
  - Clean and decontaminate the work surface.
  - Properly store or dispose of **Isopropyl Benzoate** and any contaminated materials.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.

## Emergency Procedures

#### First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

### Spill Response:

For small spills (less than 1 gallon) that do not enter drains:

- Alert others in the immediate area.
- Ensure proper ventilation and eliminate all ignition sources.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or universal binders.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.
- Decontaminate the spill area with a mild detergent and water.

For large spills, or spills that enter drains or waterways:

- Evacuate the area immediately.
- Alert your institution's emergency response team (e.g., Environmental Health and Safety).
- Prevent entry into waterways, sewers, basements, or confined areas.

## Disposal Plan

- Waste Collection: All waste materials contaminated with **Isopropyl Benzoate**, including absorbent materials from spills, must be collected in a clearly labeled, sealed container.
- Disposal: Dispose of the chemical waste through a licensed chemical destruction plant or an approved waste disposal facility. Do not dispose of it in the regular trash or down the drain. Adhere to all federal, state, and local regulations for hazardous waste disposal.

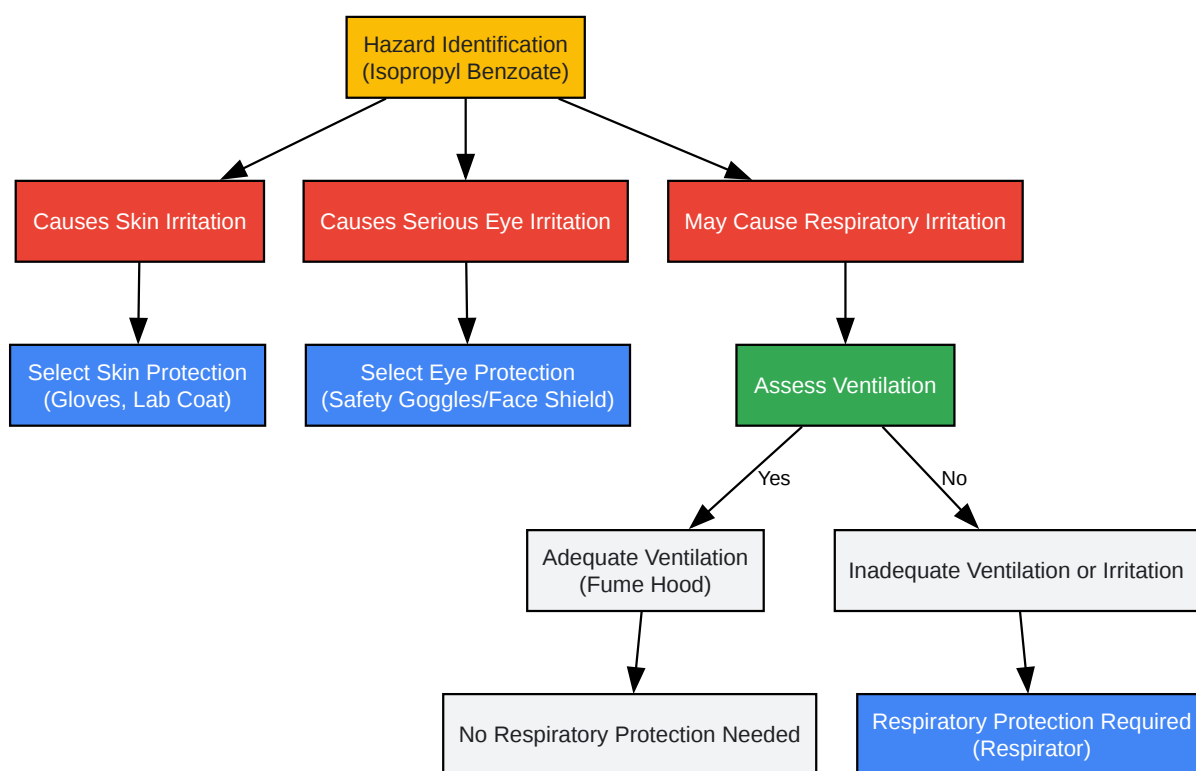
## Quantitative Data Summary

Property	Value	Source
CAS Number	939-48-0	
Molecular Formula	C10H12O2	
Molecular Weight	164.20 g/mol	
Appearance	Colorless liquid	
Boiling Point	218 °C	
Melting Point	-26 °C	
Flash Point	99 °C (lit.)	
Density	1.01 g/cm <sup>3</sup>	
Water Solubility	1 mg/L at 20°C	

## Experimental Protocols

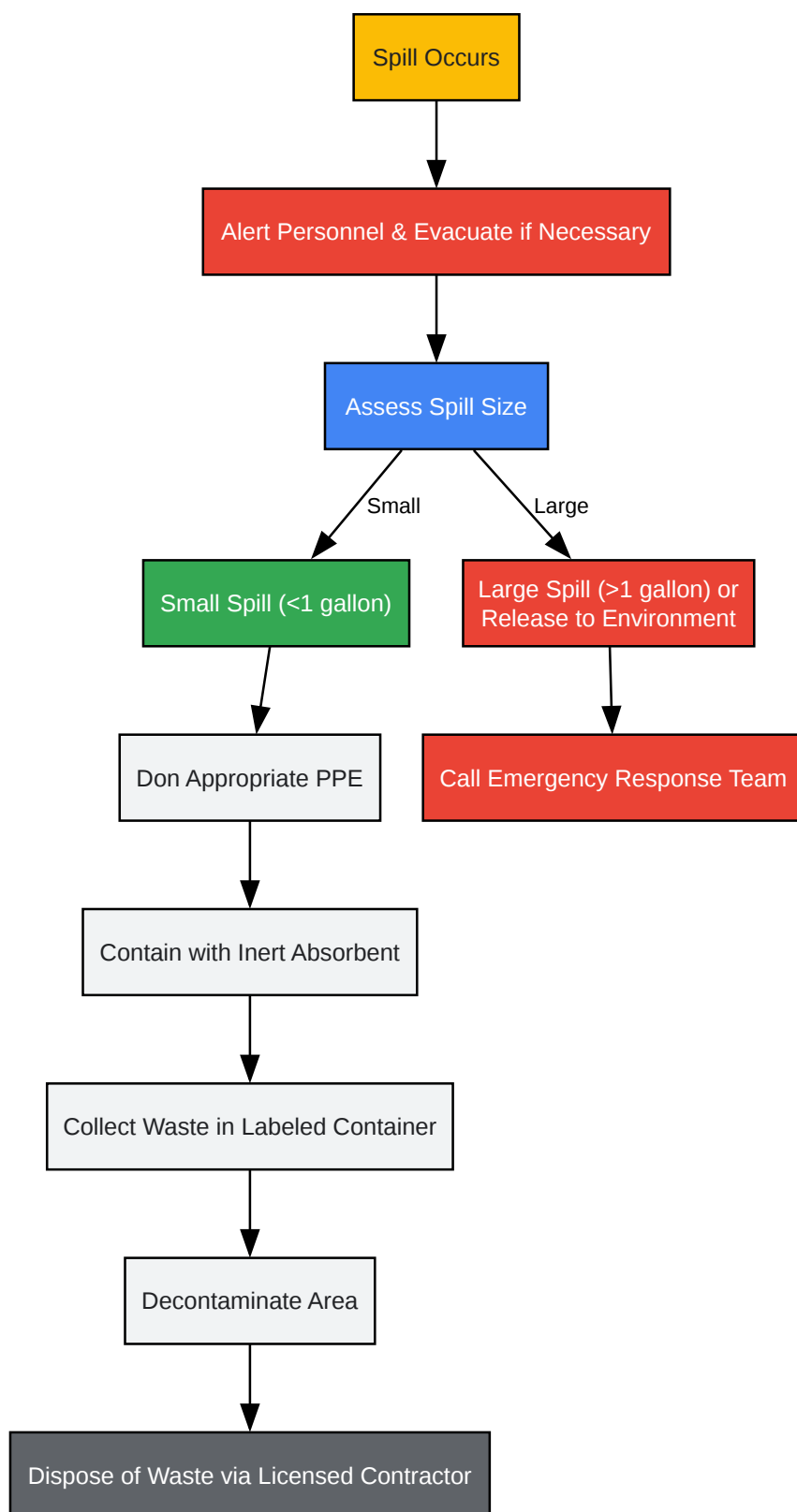
Detailed experimental protocols for the toxicological and physical properties cited in this document are maintained by the entities that generate Safety Data Sheets (SDS), such as those referenced. These protocols are typically based on standardized testing guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development) or national regulatory bodies. For specific experimental methodologies, direct consultation of the full SDS from the chemical supplier is recommended.

## Diagrams



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Caption: PPE Selection Workflow for **Isopropyl Benzoate**.



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Caption: Emergency Spill Response for **Isopropyl Benzoate**.

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